

Chemical properties and formula of GLPG-3221

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Compound of Interest

Compound Name: GLPG-3221

Cat. No.: B12423781

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In-Depth Technical Guide: GLPG-3221

For Researchers, Scientists, and Drug Development Professionals

Abstract

GLPG-3221 is a novel, orally bioavailable small molecule that acts as a C2 corrector of the cystic fibrosis transmembrane conductance regulator (CFTR) protein. Developed through a collaboration between Galapagos and AbbVie, this compound has been investigated for its potential role in a triple-combination therapy for cystic fibrosis (CF). This document provides a comprehensive overview of the chemical properties, mechanism of action, and key experimental data related to **GLPG-3221**, intended to serve as a technical resource for researchers and professionals in the field of drug development.

Chemical Properties and Formula

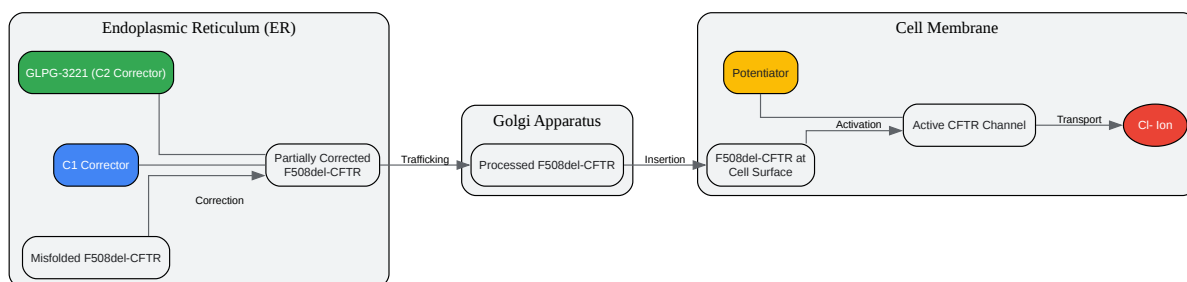
GLPG-3221 is a complex synthetic molecule with the chemical formula $C_{30}H_{37}F_3N_2O_6$.^[1] Its systematic IUPAC name is (2S,3R,4S,5S)-3-tert-butyl-4-[[2-methoxy-5-(trifluoromethyl)-3-pyridinyl]methoxy]-5-(2-methylphenyl)-1-[(2S)-oxane-2-carbonyl]pyrrolidine-2-carboxylic acid. Key chemical identifiers and properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C30H37F3N2O6	[1]
IUPAC Name	(2S,3R,4S,5S)-3-tert-butyl-4-[[2-methoxy-5-(trifluoromethyl)-3-pyridinyl]methoxy]-5-(2-methylphenyl)-1-[(2S)-oxane-2-carbonyl]pyrrolidine-2-carboxylic acid	
Molecular Weight	578.62 g/mol	[1]
CAS Number	2222264-64-2	[1]

Mechanism of Action and Signaling Pathway

GLPG-3221 is classified as a CFTR corrector. In individuals with cystic fibrosis caused by the F508del mutation, the CFTR protein is misfolded and prematurely degraded, preventing its trafficking to the cell membrane. **GLPG-3221** functions as a 'C2' corrector, working in concert with a 'C1' corrector and a potentiator in a proposed triple-combination therapy. The C1 and C2 correctors act synergistically to rescue the misfolded F508del-CFTR protein, facilitating its processing and transport to the cell surface. Once at the cell surface, the potentiator helps to open the CFTR channel, allowing for the transport of chloride ions.

The following diagram illustrates the proposed mechanism of action for a triple-combination therapy involving **GLPG-3221**.



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Proposed mechanism of **GLPG-3221** in a triple-combination therapy for CF.

Experimental Data

The following sections present key in vitro and in vivo data for **GLPG-3221**, primarily sourced from the foundational study by Scanio et al.

In Vitro Efficacy

The primary efficacy of **GLPG-3221** as a CFTR corrector was evaluated using in vitro cell-based assays.

Parameter	Value	Cell Line	Assay	Reference
EC50	105 nM	Not Specified	CFTR Correction	[1]

In Vivo Pharmacokinetics

Pharmacokinetic properties of **GLPG-3221** were assessed in rats.

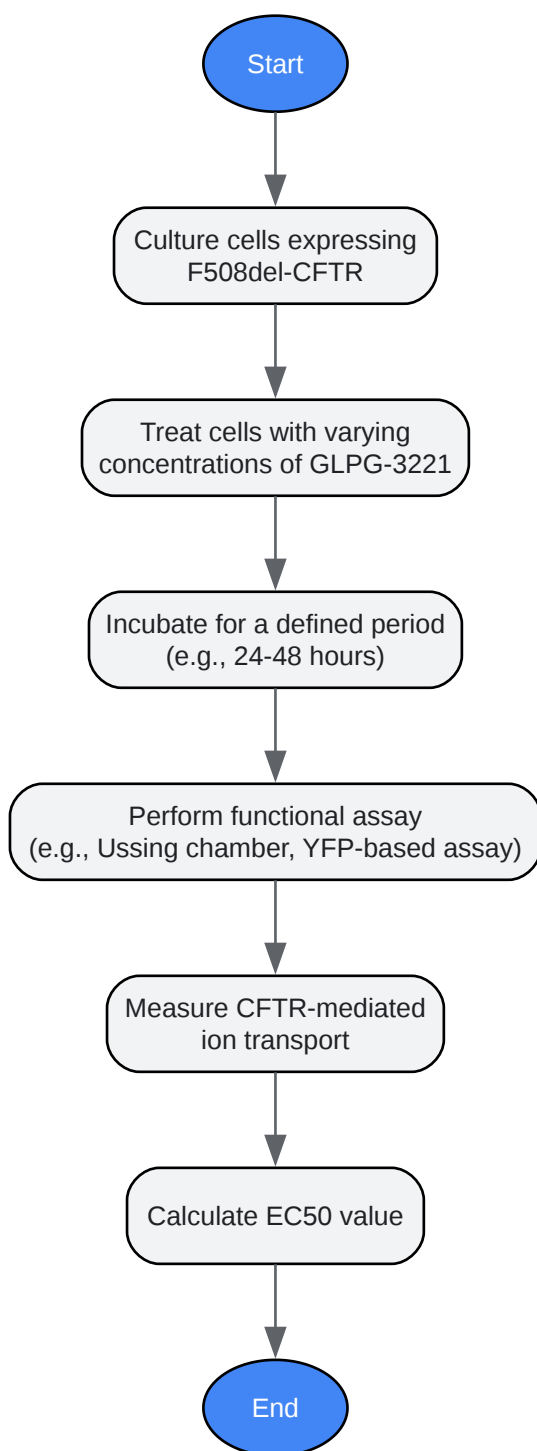
Parameter	Value	Dosing	Species	Reference
Clearance (Cl)	0.13 L/h/kg	1 mg/kg (i.v.)	Rat	[1]
Half-life (t _{1/2})	3 hours	1 mg/kg (i.v.)	Rat	[1]
Oral Bioavailability (F%)	53%	1 mg/kg (p.o.)	Rat	[1]

Experimental Protocols

Detailed methodologies for the key experiments are crucial for the replication and extension of these findings.

CFTR Correction Assay (General Protocol)

While the specific details of the assay used to determine the EC₅₀ of **GLPG-3221** are not publicly available, a general workflow for such an assay is outlined below. This type of assay typically measures the increase in functional CFTR protein at the cell surface.



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References

- 1. medchemexpress.com [medchemexpress.com]
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